

# (6-Methoxy-1H-indol-3-yl)methanamine CAS number and structure

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: (6-Methoxy-1H-indol-3-yl)methanamine

Cat. No.: B591787

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## Technical Guide: (6-Methoxy-1H-indol-3-yl)methanamine

CAS Number: 887582-58-3[\[1\]](#)[\[2\]](#)

Chemical Formula: C<sub>10</sub>H<sub>12</sub>N<sub>2</sub>O[\[2\]](#)

Structure:

## Core Data Summary

This section summarizes the essential chemical and physical data for **(6-Methoxy-1H-indol-3-yl)methanamine**. Due to the limited availability of experimentally derived data in peer-reviewed literature, some properties are based on commercially available information.

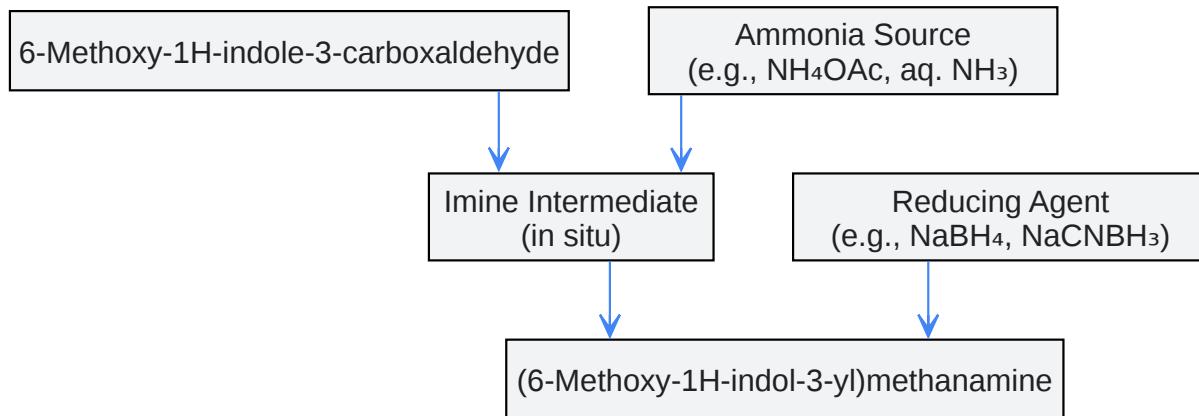
Property	Value	Source
CAS Number	887582-58-3	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>10</sub> H <sub>12</sub> N <sub>2</sub> O	<a href="#">[2]</a>
Molecular Weight	176.22 g/mol	<a href="#">[3]</a>
Purity	≥95% (Typically available)	<a href="#">[1]</a> <a href="#">[3]</a>
Synonyms	6-Methoxy-1H-indole-3-methanamine, 3-(Aminomethyl)-6-methoxyindole	

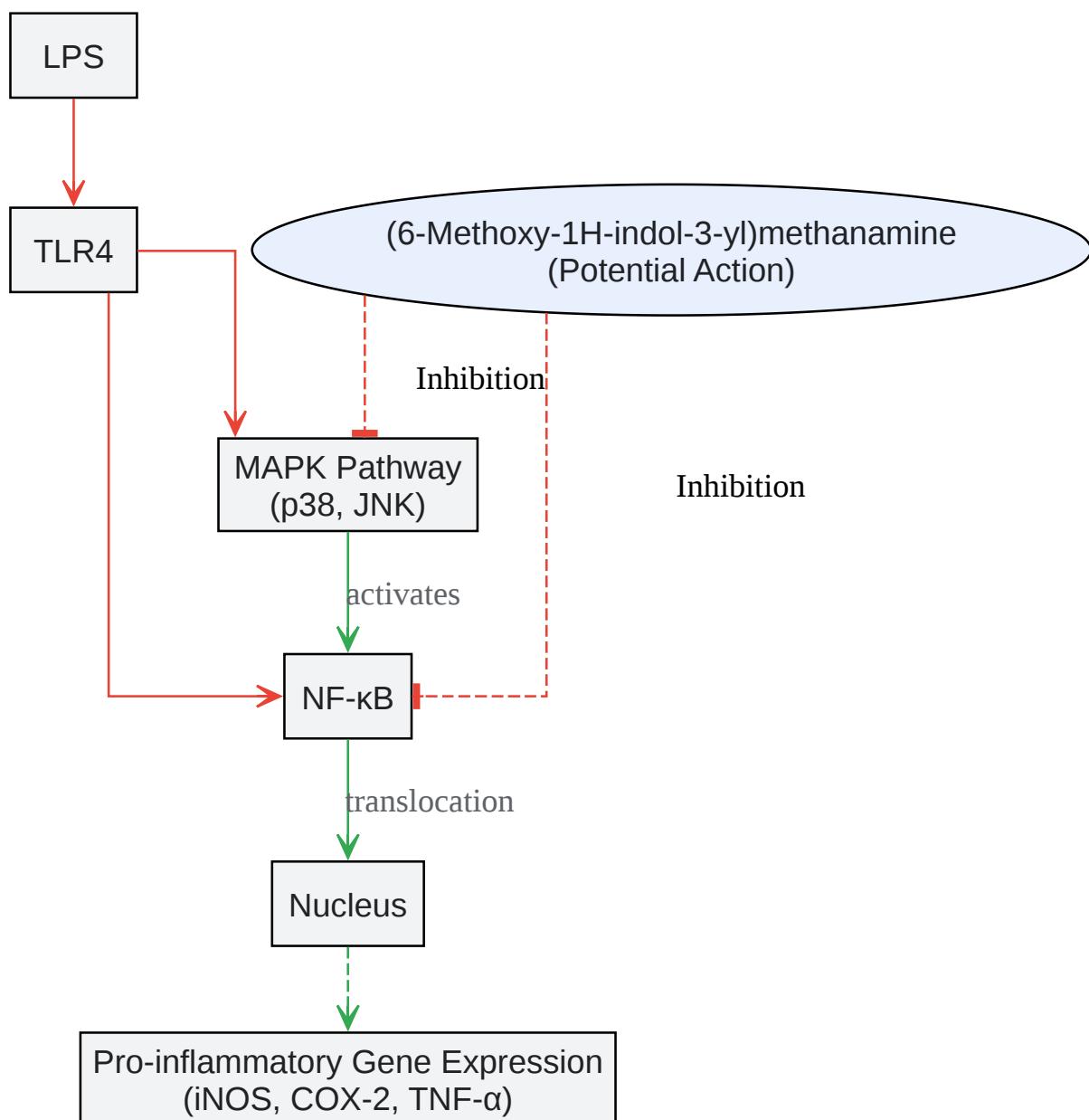
## Synthesis and Experimental Protocols

While a specific, detailed synthesis protocol for **(6-Methoxy-1H-indol-3-yl)methanamine** is not extensively published, a common and plausible route is the reductive amination of 6-methoxy-1H-indole-3-carboxaldehyde. This method is widely used for the synthesis of primary amines from aldehydes.[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Proposed Synthetic Workflow: Reductive Amination

The synthesis can be conceptualized as a two-step, one-pot reaction where the aldehyde first reacts with an ammonia source to form an intermediate imine, which is then reduced *in situ* to the desired primary amine.





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## References

- 1. (6-Methoxy-1H-indol-3-yl)methanamine - 通用试剂 - 西典实验 [seedior.com]
- 2. (6-Methoxy-1H-indol-3-yl)methanamine | 887582-58-3 [sigmaaldrich.com]
- 3. 887582-58-3 Cas No. | (6-Methoxy-1H-indol-3-yl)methanamine | Apollo [store.apolloscientific.co.uk]
- 4. Amine synthesis by reductive amination (reductive alkylation) [organic-chemistry.org]
- 5. taylorfrancis.com [taylorfrancis.com]
- 6. WO2022140844A1 - Method of synthesizing indole compounds - Google Patents [patents.google.com]
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Phone: (601) 213-4426  
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